Introduction: The Critical Role of Impurity Profiling in Vilazodone Development

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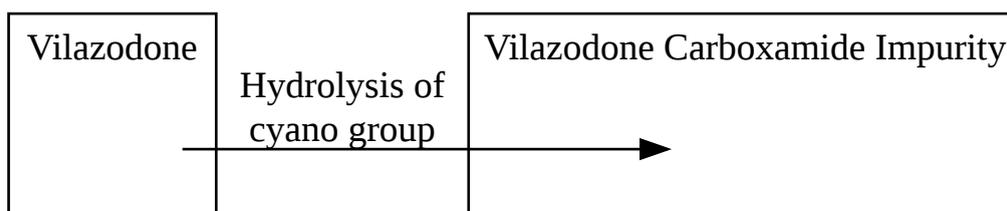| Compound of Interest	
Compound Name:	*3-(4-chlorobutyl)-1H-indole-5-carboxamide*
CAS No.:	*173150-58-8*
Cat. No.:	*B3323856* Get Quote

Vilazodone is a selective serotonin reuptake inhibitor (SSRI) and a partial agonist of the 5-HT1A receptor, prescribed for the treatment of major depressive disorder.[1][2] The chemical name for Vilazodone is 5-[4-[4-(5-Cyano-1H-indol-3-yl)butyl]-1-piperazinyl]-2-benzofurancarboxamide, with a molecular formula of $C_{26}H_{27}N_5O_2$.[2] As with any active pharmaceutical ingredient (API), ensuring the purity of Vilazodone is paramount to its safety and efficacy.[1] Impurities that can arise during synthesis or degradation must be identified, quantified, and controlled.[2]

This technical guide provides a comprehensive overview of a key impurity, the Vilazodone carboxamide impurity, often referred to as Vilazodone Diamide Impurity.[3] This impurity is of particular interest as its formation involves the transformation of a functional group on the core Vilazodone molecule. Understanding its structure, formation, and characterization is essential for researchers, scientists, and drug development professionals working with Vilazodone.

Chemical Structure Elucidation of Vilazodone Carboxamide Impurity

The Vilazodone carboxamide impurity is characterized by the hydrolysis of the cyano group (-C≡N) on the indole ring of the Vilazodone molecule to a carboxamide group (-CONH2). This results in a molecule with two carboxamide functionalities, hence the common name "Vilazodone Diamide Impurity".

- IUPAC Name: 3-(4-(4-(2-Carbamoylbenzofuran-5-yl)piperazin-1-yl)butyl)-1H-indole-5-carboxamide

- CAS Number: 1588795-58-7[3]

- Molecular Formula: C26H29N5O3[3]

- Molecular Weight: 459.54 g/mol [3]

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┌─────────────┐              ┌──────────────────────────────┐
│ Vilazodone  │              │ Vilazodone Carboxamide Impurity │
│             │  Hydrolysis of                               │
│             │  cyano group ───────────────►               │
│             │                                              │
└─────────────┘              └──────────────────────────────┘
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Caption: Chemical structures of Vilazodone and its carboxamide impurity.

Potential Formation Pathways

The formation of the Vilazodone carboxamide impurity is most likely to occur under conditions that promote the hydrolysis of the nitrile group. This can happen during the synthesis of Vilazodone or as a degradation product.[2]

Formation During Synthesis

The synthesis of Vilazodone involves multiple steps, and some of these may be conducted under acidic or basic conditions.[4][5] If the final steps of the synthesis or the work-up procedures involve strong acids or bases, the cyano group on the indole ring can be partially or fully hydrolyzed to the corresponding carboxamide.

Degradation Pathway

Forced degradation studies of Vilazodone have shown that it is susceptible to degradation under hydrolytic conditions, particularly in acidic and basic media.[6][7] The primary amide of the benzofuran-2-carboxamide can be hydrolyzed to a carboxylic acid under strong alkaline

conditions.[8] Similarly, the cyano group can also undergo hydrolysis, leading to the formation of the carboxamide impurity.

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┌─────────────────────────────────┐
│   Vilazodone with Cyano Group   │
└─────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────────────────────┐
│       Exposure to Acidic or Basic Conditions     │
│ (e.g., during synthesis work-up or as a          │
│  degradation stressor)                           │
└─────────────────────────────────────────────────┘
                 │
                 ▼
┌─────────────────────────────────────────────────┐
│ Formation of a Nitrilium Ion Intermediate        │
│ (Acid-catalyzed)                                 │
│ or Nucleophilic Attack by Hydroxide              │
│ (Base-catalyzed)                                 │
└─────────────────────────────────────────────────┘
                 │
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┌─────────────────────────────────┐
│ Vilazodone Carboxamide Impurity │
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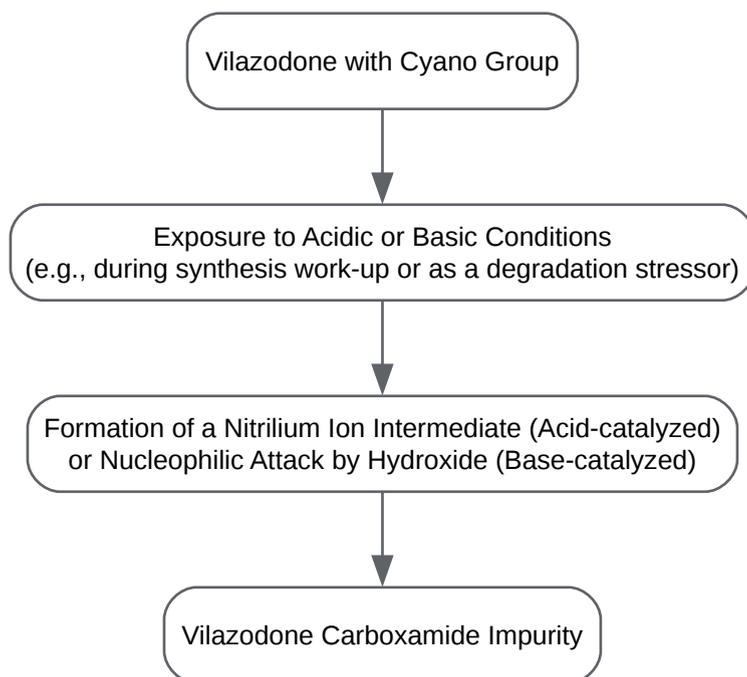
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Caption: Proposed formation pathway of Vilazodone carboxamide impurity.

Synthesis and Isolation Protocol for a Reference Standard

To accurately quantify the Vilazodone carboxamide impurity in samples of Vilazodone, a pure reference standard of the impurity is required. The following is a proposed laboratory-scale protocol for the synthesis and isolation of this impurity.

Synthesis Protocol

- Dissolution: Dissolve a known quantity of Vilazodone in a suitable organic solvent (e.g., a mixture of ethanol and water).

- Acid-catalyzed Hydrolysis: Add a controlled amount of a strong acid (e.g., concentrated sulfuric acid) to the solution.

- Heating: Gently heat the reaction mixture under reflux for a specific period, monitoring the reaction progress using High-Performance Liquid Chromatography (HPLC).

- Neutralization: After the desired conversion is achieved, cool the reaction mixture and carefully neutralize it with a base (e.g., sodium bicarbonate solution).

- Extraction: Extract the product into a suitable organic solvent (e.g., ethyl acetate).

- Drying and Concentration: Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate the solvent under reduced pressure to obtain the crude product.

Isolation and Purification

The crude product, containing a mixture of unreacted Vilazodone and the carboxamide impurity, can be purified using preparative HPLC.

- Column: A C18 reverse-phase column is typically suitable.

- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol) is used.[6]

- Detection: UV detection at a suitable wavelength (e.g., 241 nm) is employed to monitor the elution of the compounds.[8]

- Fraction Collection: Collect the fractions corresponding to the Vilazodone carboxamide impurity.

- Lyophilization: Combine the pure fractions and lyophilize to obtain the isolated impurity as a solid.

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┌─────────────────────┐
│  Start: Vilazodone  │
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           ▼
┌─────────────────────┐
│ Dissolution in Solvent │
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           │
           ▼
┌─────────────────────┐
│ Acid-catalyzed Hydrolysis │
└─────────────────────┘
           │
           ▼
┌─────────────────────┐
│    Neutralization   │
└─────────────────────┘
           │
           ▼
┌─────────────────────┐
│     Extraction      │
└─────────────────────┘
           │
           ▼
┌─────────────────────┐
│ Drying and Concentration │
│    (Crude Product)  │
└─────────────────────┘
           │
           ▼
┌─────────────────────┐
│ Preparative HPLC Purification │
└─────────────────────┘
           │
           ▼
┌─────────────────────┐
│  Fraction Collection │
└─────────────────────┘
           │
           ▼
┌─────────────────────┐
│   Lyophilization    │
└─────────────────────┘
           │
           ▼
┌─────────────────────┐
│ End: Pure Vilazodone │
│ Carboxamide Impurity │
└─────────────────────┘
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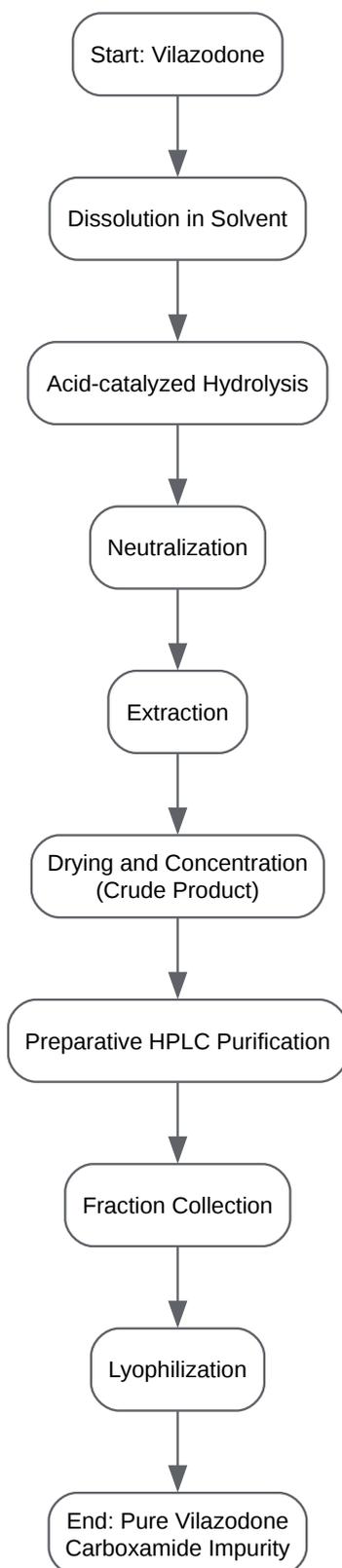
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Caption: Workflow for the synthesis and isolation of the reference standard.

Analytical Characterization

A combination of analytical techniques is essential for the unambiguous structural confirmation of the Vilazodone carboxamide impurity.

Analytical Technique	Expected Observations
High-Performance Liquid Chromatography (HPLC)	A distinct peak with a different retention time compared to Vilazodone.
Liquid Chromatography-Mass Spectrometry (LC-MS)	A molecular ion peak corresponding to the molecular weight of the impurity (m/z of 460.2 for [M+H]+).
Proton NMR (1H NMR)	The appearance of new signals in the aromatic region corresponding to the -NH2 protons of the newly formed carboxamide group.
Carbon NMR (13C NMR)	The disappearance of the signal for the cyano carbon and the appearance of a new signal for the carbonyl carbon of the carboxamide group.
Infrared (IR) Spectroscopy	The disappearance of the characteristic nitrile stretch (around 2220-2260 cm-1) and the appearance of characteristic amide bands (N-H stretch around 3100-3500 cm-1 and C=O stretch around 1630-1690 cm-1).

Conclusion

The Vilazodone carboxamide impurity is a significant process-related and degradation impurity of Vilazodone. Its formation through the hydrolysis of the indole cyano group highlights the importance of carefully controlling reaction and storage conditions. This guide provides a detailed overview of its chemical structure, potential formation pathways, and methods for its synthesis and characterization. A thorough understanding of this impurity is crucial for ensuring the quality, safety, and regulatory compliance of Vilazodone drug products.

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